

Technical Guide: Spectroscopic Characterization of 1-(4-Pyridinyl)indoline[1]

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Compound of Interest

Compound Name: 1-(4-pyridinyl)indoline

CAS No.: 20948-73-6

Cat. No.: B4762627

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Molecule Identity & Significance

1-(4-Pyridinyl)indoline (also known as 1-(pyridin-4-yl)-2,3-dihydro-1H-indole) is a bicyclic N-heterocycle characterized by a saturated indoline ring nitrogen-bonded to the 4-position of a pyridine ring.[1]

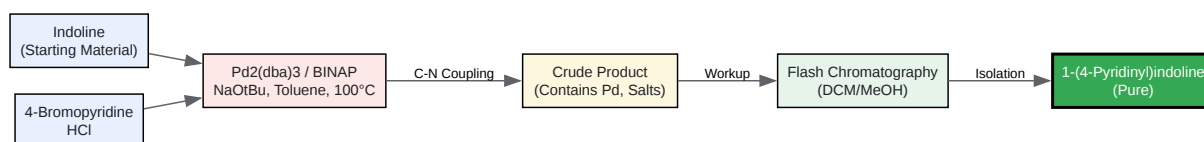
- PubChem CID: 210100[1]
- Molecular Formula:
- Molecular Weight: 196.25 g/mol [1]
- Monoisotopic Mass: 196.0995 Da[1]
- Application: It serves as a rigidified bioisostere of N-aryl amines, commonly employed to restrict conformational freedom in kinase inhibitors (e.g., targeting VEGFR or EGFR) and to tune basicity in CNS-active agents.

Synthetic Context & Purity Profile

Why this matters: The spectroscopic signature is heavily influenced by the method of preparation. The most robust synthesis is Buchwald-Hartwig Amination, which prevents the formation of regioisomers common in nucleophilic aromatic substitution (

).

Synthesis Workflow (Graphviz)



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Caption: Palladium-catalyzed cross-coupling workflow ensuring regioselective N-arylation.

Spectroscopic Data Analysis[1][2][3][4][5][6][7]

A. Nuclear Magnetic Resonance (NMR)

Causality: The electron-rich indoline nitrogen donates electron density into the pyridine ring via resonance.[1] This causes a distinct shielding pattern on the pyridine protons compared to unsubstituted pyridine.

H NMR Data (400 MHz, CDCl

)

Position	Shift (, ppm)	Multiplicity	Integral	Assignment Logic
Pyridine H-2', H-6'	8.35 – 8.45	Doublet (Hz)	2H	-protons to Pyridine N. Deshielded by electronegative nitrogen.[1]
Indoline H-4	7.15 – 7.25	Multiplet	1H	Aromatic ring proton.[1]
Indoline H-6	7.10 – 7.20	Multiplet	1H	Aromatic ring proton.[1]
Pyridine H-3', H-5'	6.95 – 7.05	Doublet (Hz)	2H	-protons.[1] Upfield shifted relative to pyridine due to resonance donation from indoline N.
Indoline H-5	6.80 – 6.90	Triplet/Multiplet	1H	Aromatic ring proton (para to N).[1]
Indoline H-7	6.70 – 6.80	Doublet	1H	Ortho to Indoline N. Shielded by electron density from N.
Indoline H-2	3.95 – 4.05	Triplet (Hz)	2H	Aliphatic .[1] Deshielded by adjacent Nitrogen.
Indoline H-3	3.10 – 3.20	Triplet (	2H	Benzylic

Hz)

Self-Validating Diagnostic:

- The "N-H" Check: A pure sample must NOT show a broad singlet around 3.5–5.0 ppm. Presence of this peak indicates unreacted indoline starting material.
- The "Pyridine Shift": If the
-protons (H-3',5') appear below 6.5 ppm, suspect protonation or salt formation.

C NMR Data (100 MHz, CDCl

)

- Pyridine C-2,6: ~150.5 ppm (Deshielded
-carbons).[1]
- Indoline C-2: ~52.0 ppm (
).[1]
- Indoline C-3: ~27.5 ppm (Benzylic
).[1]
- Pyridine C-3,5: ~108-110 ppm (Shielded by resonance).[1]

B. Mass Spectrometry (MS)

Technique: Electrospray Ionization (ESI) in Positive Mode is the standard for this basic heterocycle.

Parameter	Value	Interpretation
Molecular Ion	197.1	Protonation occurs preferentially at the Pyridine Nitrogen (most basic site).[1]
Radical Cation	196.1	Observed in EI (Electron Impact) sources.
Fragmentation	118	Loss of Pyridine ring (, mass 78). Leaves the indoline cation.
Adducts	219.1	(Common in glass/solvent contamination).

C. Infrared Spectroscopy (IR)

Method: ATR-FTIR (Attenuated Total Reflectance).[1]

- 3050 cm
: C-H stretch (Aromatic).
- 2850–2950 cm
: C-H stretch (Aliphatic of indoline).[1]
- 1585–1595 cm
:C=N stretch (Pyridine ring breathing). This is the strongest diagnostic band.
- 1480–1500 cm
: C=C aromatic stretch.[1]
- Absence of 3300–3400 cm

: Confirms tertiary amine formation (no N-H stretch).[1]

Experimental Protocols

Protocol 1: Sample Preparation for NMR

Objective: Prevent concentration-dependent shifts and water interference.[1]

- Drying: Dry 10 mg of **1-(4-pyridinyl)indoline** under high vacuum (<1 mbar) for 2 hours to remove trace solvents (EtOAc/DCM) which overlap with aliphatic signals.
- Solvent Choice: Use CDCl

(99.8% D) neutralized with basic alumina.

- Reasoning: Acidic traces in CDCl

(HCl/DCI) will protonate the pyridine nitrogen, shifting the H-2'/6' signals downfield by >0.5 ppm and broadening the spectrum.

- Filtration: Filter the solution through a cotton plug in a glass pipette directly into the NMR tube to remove inorganic palladium salts (black specs) that cause line broadening due to paramagnetism.

Protocol 2: LC-MS Purity Check

Objective: Rapid validation of reaction completion.

- Column: C18 Reverse Phase (e.g., Agilent ZORBAX Eclipse Plus, 3.5 µm).
- Mobile Phase:
 - A: Water + 0.1% Formic Acid.
 - B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 5 minutes.
- Detection: UV at 254 nm (aromatic) and 280 nm (indoline specific).

- Success Criteria: Single peak at retention time corresponding to 197.1.

References

- PubChem.1-(4-Pyridyl)indoline (CID 210100).[1] National Library of Medicine. Available at: [\[Link\]](#)
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Sources

- 1. Indoline | CAS#:496-15-1 | Chemsrcc [chemsrc.com]
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